Technical Support Center: Quinoline Salt Solid-State Chemistry

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Compound of Interest		
Compound Name:	*4-(1-Piperazinylmethyl)quinoline Hydrochloride*	
CAS No.:	*1986372-01-3*	
Cat. No.:	*B2731092*	*Get Quote*

Topic: Resolving Hygroscopicity in Quinoline Hydrochloride Salts Ticket ID: Q-HCL-HYGRO-001 Status: Open for Resolution

Introduction: The "Sticky Solid" Problem

User Problem: "I synthesized a novel quinoline-based inhibitor. I made the hydrochloride (HCl) salt to improve solubility. It looked like a nice white powder initially, but after 20 minutes on the bench, it turned into a sticky gum/oil. I cannot weigh it, and the elemental analysis is failing due to water weight. How do I fix this?"

Technical Diagnosis: You are experiencing deliquescence. Quinoline nitrogen (

) is a weak base. While HCl is the standard "first-pass" acid for pharmaceutical salts, the resulting quinoline hydrochloride often possesses a crystal lattice with high energy but also high hydrogen-bonding potential. If the lattice energy is not sufficiently high to resist the hydration energy provided by atmospheric moisture, the salt will strip water from the air, dissolve in that absorbed water, and lose its crystalline integrity.

This guide provides a tiered remediation strategy:

- Diagnosis: Quantify the problem (DVS).
- Chemical Remediation: Switch the counter-ion (Salt Selection).

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- Physical Remediation: Crystal engineering (Co-crystals).[1][2][3]
- Process Mitigation: Handling the HCl salt if you cannot change it.

Module 1: Diagnosis & Characterization

Before attempting to fix the material, you must distinguish between surface adsorption (manageable) and bulk absorption/deliquescence (critical failure).

Protocol: Dynamic Vapor Sorption (DVS) Profiling

Objective: Determine the Critical Relative Humidity (CRH) where the solid collapses.

Step-by-Step Workflow:

- Preparation: Dry 10–20 mg of the quinoline HCl salt in a vacuum oven at 40°C for 4 hours to remove loosely bound surface water.
- Loading: Place sample in the DVS quartz pan.
- Equilibration: Set instrument to 0% RH at 25°C. Hold until mass change (

) is < 0.002% per minute.
- Sorption Cycle: Increase RH in 10% increments (0%

  90% RH).
- Desorption Cycle: Decrease RH in 10% increments (90%

  0% RH).
- Analysis:
  - Hysteresis: If the desorption curve does not match the sorption curve, water is being trapped in the lattice (hydrate formation).
  - Mass Jump: A sudden vertical spike in mass (e.g., at 60% RH) indicates deliquescence. This is your CRH.

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Decision Logic:

- Mass gain < 2% at 90% RH: Non-hygroscopic. (Unlikely for Quinoline HCl).
- Mass gain > 20% or liquefaction: Deliquescent. Action Required: Go to Module 2.

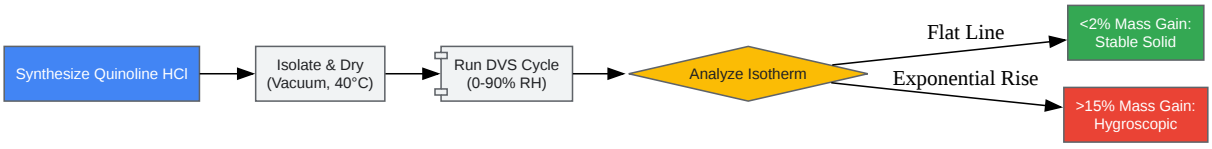

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Figure 1: Diagnostic workflow to categorize the severity of moisture uptake.

Module 2: Chemical Remediation (Salt Switching)

Core Concept: The chloride ion (

) is small, charge-dense, and acts as a strong hydrogen bond acceptor. In the crystal lattice of a protonated quinoline, the

often leaves "voids" or channels that easily accommodate water molecules.

Solution: Replace HCl with a larger, less charge-dense counter-ion. This increases the lipophilicity of the salt and packs the crystal lattice more efficiently, excluding water.

Recommended Counter-Ions for Quinolines

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Counter-Ion	Acid Used	Rationale for Quinoline Scaffolds	Risk Profile
Sulfate	Sulfuric Acid	Gold Standard. Used in Hydroxychloroquine Sulfate. Forms robust H-bond networks that resist water.	Moderate solubility reduction compared to HCl.
Mesylate	Methanesulfonic Acid	Excellent for lipophilic bases. The organic methyl group adds hydrophobicity to the lattice.	Potential for genotoxic impurities (mesyl esters) if alcohols are used in synthesis.
Fumarate	Fumaric Acid	Dicarboxylic acid often forms 2:1 (Base:Acid) salts. High melting point, very stable.	Significant reduction in aqueous solubility.
Phosphate	Phosphoric Acid	Used in Chloroquine Phosphate. Good balance of stability and solubility.[4][5]	Can form hydrates (which are stable, unlike deliquescent HCl).

Protocol: Salt Screening (The "Switch")

- Free Basing: Dissolve your sticky HCl salt in water. Adjust pH to >10 with NaOH. Extract the quinoline free base into Ethyl Acetate (EtOAc). Dry over

  and evaporate.

- Screening:
  - Dispense 50 mg of Quinoline Free Base into 4 vials.
  - Vial A: Add 1 eq. Sulfuric acid (in EtOH).

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  - Vial B: Add 1 eq. Methanesulfonic acid (in THF).
  - Vial C: Add 0.5 eq. Fumaric acid (in MeOH).
  - Vial D: Add 1 eq. Phosphoric acid (in Acetone).
- Crystallization: Heat to dissolve, then cool slowly to 4°C.
- Validation: Filter solids and expose to ambient air for 24 hours. If they remain free-flowing, you have solved the problem.

Module 3: Physical Remediation (Crystal Engineering)

User Problem: "I cannot change the salt form because we are already in late-stage tox studies with the HCl salt. I need a physical fix."

Solution: Co-crystallization or Stable Solvates. If you are locked into the HCl form, you can try to block the hygroscopic sites using a neutral co-former or by intentionally forming a stable hydrate.

Strategy: Co-crystallization

Instead of a salt (proton transfer), form a co-crystal (hydrogen bond network) with a neutral molecule.

- Target Co-formers: Resorcinol, Catechol, or Carboxylic acids (without proton transfer).
- Mechanism: The co-former occupies the H-bonding sites on the quinoline nitrogen and the chloride ion, leaving no "docking station" for atmospheric water.

Strategy: Intentional Hydration

Paradoxically, the solution to hygroscopicity is sometimes water.

- The Issue: Anhydrous Quinoline HCl is "thirsty."
- The Fix: Crystallize it as a Monohydrate or Dihydrate.

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- Why: Once the crystal lattice has incorporated water stoichiometrically (bound water), it may become stable and stop absorbing excess atmospheric moisture (unbound water).
- Protocol: Recrystallize the HCl salt from a Water/Acetone (10:90) mixture. If a stable hydrate forms, it will be less sensitive to humidity fluctuations than the anhydrous form.

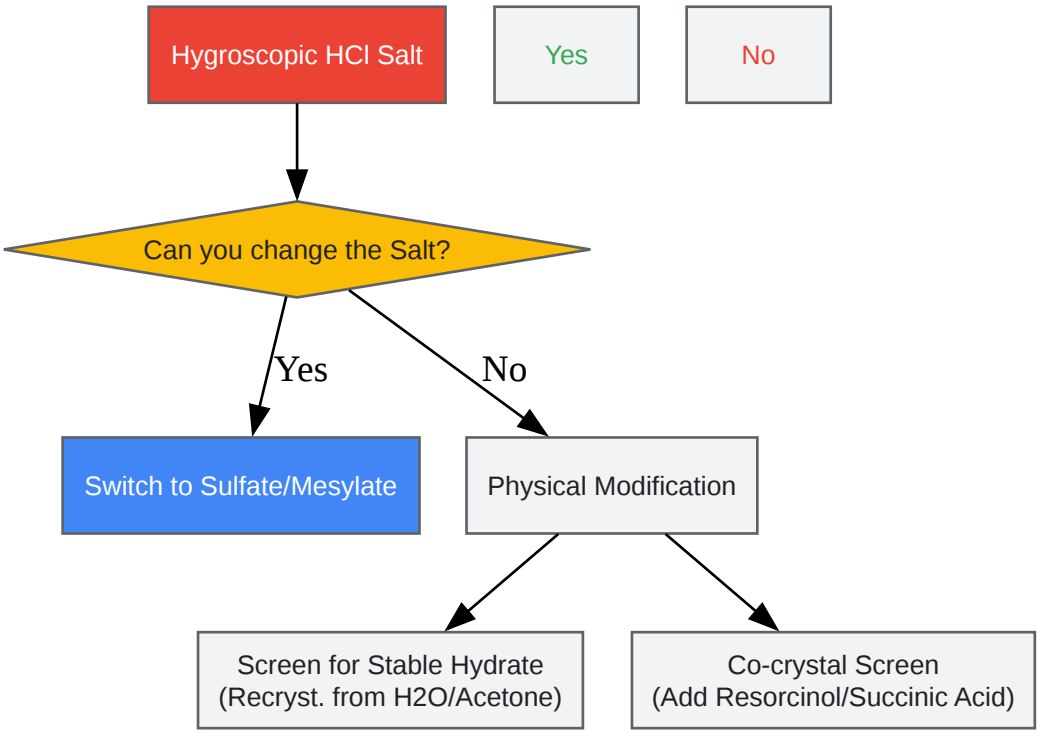

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Figure 2: Decision tree for remediating hygroscopicity based on regulatory constraints.

Module 4: Process & Handling (Mitigation)

If you must manufacture the hygroscopic HCl salt, you must engineer the environment, not the molecule.

Manufacturing Controls

- Low Humidity Suites: All weighing and tableting must occur in suites with <20% Relative Humidity (RH).
- Immediate Coating:

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  - If making tablets, use a moisture-barrier film coating (e.g., PVA-based Opadry® amb II) immediately after compression.
  - This seals the hygroscopic core from the environment.
- Desiccant Packaging:
  - Final packaging must include silica gel or molecular sieve sachets.
  - Use induction-sealed HDPE bottles (low moisture vapor transmission rate).

Lyophilization (Freeze Drying)

If the solid is too sticky to filter:

- Dissolve the oil in water.
- Freeze-dry (Lyophilize).
- Result: This often produces a fluffy amorphous powder. Warning: Amorphous forms are more hygroscopic than crystalline forms, so this must be transferred immediately to a sealed container under nitrogen.

FAQ: Rapid Response

Q: Why is my Quinoline HCl salt yellow? A: Quinolines are photosensitive and prone to oxidation. The yellowing is likely an N-oxide impurity or a photo-degradation product. Store in amber vials. This is separate from the hygroscopicity issue.

Q: Can I just dry the sticky solid in an oven? A: You can, but it is a temporary fix. As soon as you open the oven, it will re-absorb water (hysteresis). You must store it in a desiccator immediately.

Q: Is the hygroscopicity dangerous? A: It is not necessarily toxic, but it causes dosing errors. If your drug is 20% water by weight, you are under-dosing the patient by 20%. It also causes chemical hydrolysis over time.

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